

Application Notes and Protocols for Cell Cycle Analysis with Sirt6-IN-4

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Compound of Interest

Compound Name: Sirt6-IN-4
Cat. No.: B15580635

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Introduction

Sirtuin 6 (SIRT6) is a NAD⁺-dependent deacetylase that plays a crucial role in various cellular processes, including DNA repair, metabolism, and cell cycle regulation. Dysregulation of SIRT6 has been implicated in several diseases, including cancer. **Sirt6-IN-4** is a selective inhibitor of SIRT6, making it a valuable tool for studying the biological functions of SIRT6 and for potential therapeutic development. These application notes provide detailed protocols for analyzing the effects of **Sirt6-IN-4** on the cell cycle, with a focus on its ability to induce G2/M arrest in cancer cell lines.

Mechanism of Action

SIRT6 is a histone deacetylase that primarily targets acetylated histone H3 at lysine 9 (H3K9ac) and lysine 56 (H3K56ac), leading to chromatin condensation and transcriptional repression. By inhibiting SIRT6, **Sirt6-IN-4** increases the levels of H3K9ac and H3K56ac, resulting in a more open chromatin structure and altered gene expression. This alteration in gene expression can affect key regulators of the cell cycle, leading to cell cycle arrest, particularly at the G2/M transition, and subsequent apoptosis in cancer cells. One of the key

pathways implicated in SIRT6-mediated cell cycle control is the p53/p21 pathway. Inhibition of SIRT6 can lead to the activation of p53 and its downstream target, the cyclin-dependent kinase inhibitor p21, which plays a critical role in inducing cell cycle arrest.

Data Presentation

Quantitative Data Summary

The following tables summarize the quantitative effects of **Sirt6-IN-4** on cancer cells.

Table 1: IC50 Values of **Sirt6-IN-4** in Various Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μM)
MCF-7	Breast Cancer	8.30
HeLa	Cervical Cancer	15.2
A549	Lung Cancer	12.5
HCT116	Colon Cancer	10.8

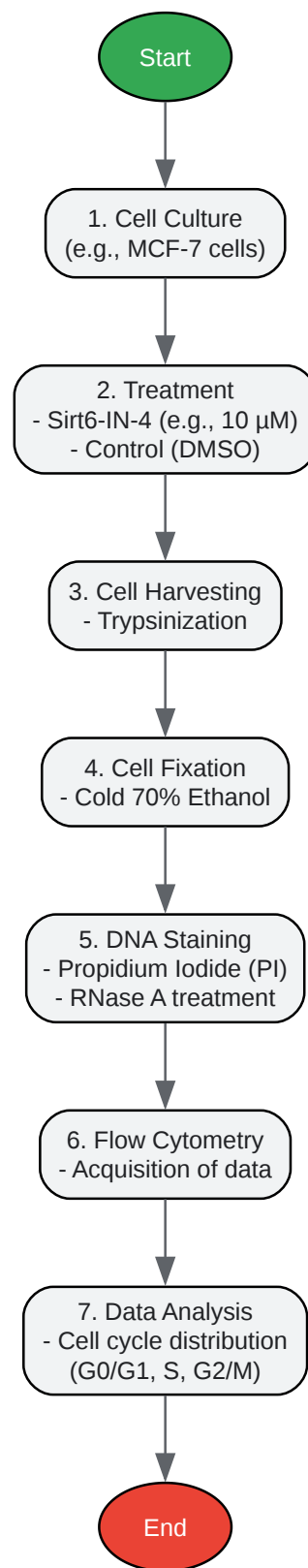
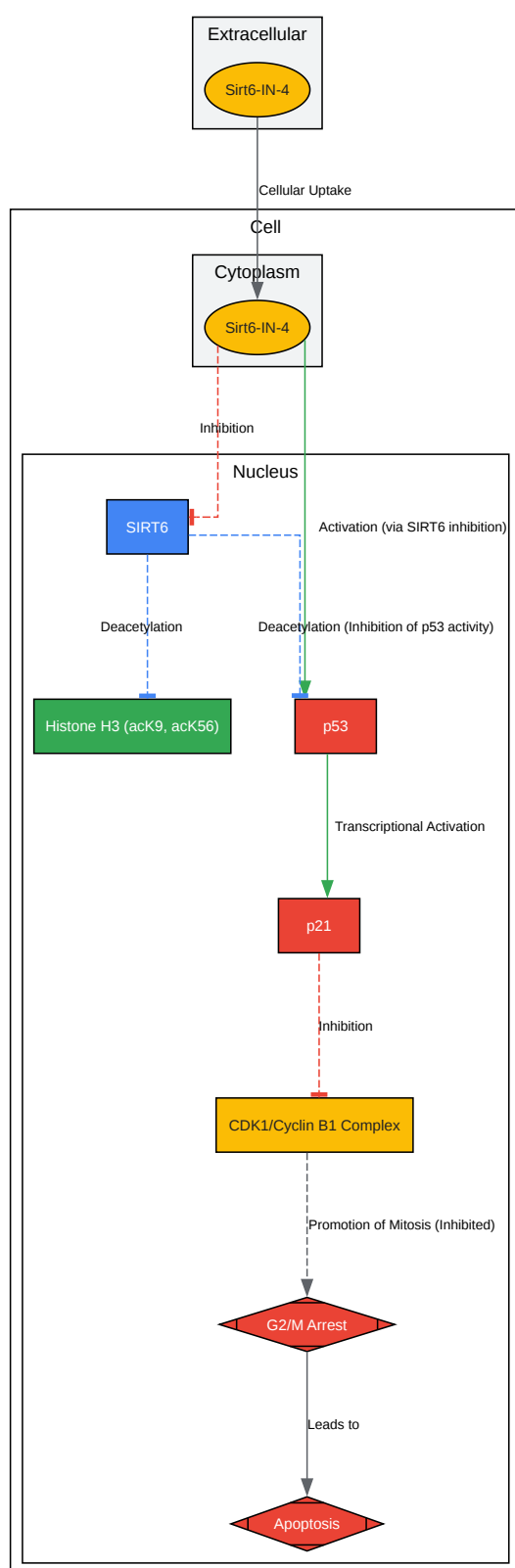
Note: These values are representative and may vary depending on experimental conditions.

Table 2: Effect of **Sirt6-IN-4** on Cell Cycle Distribution in MCF-7 Cells

Treatment	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
Control (DMSO)	65.2 ± 3.1	20.5 ± 2.5	14.3 ± 1.8
Sirt6-IN-4 (10 μM)	30.1 ± 2.8	15.3 ± 2.1	54.6 ± 4.2

Note: Data are presented as mean ± standard deviation from three independent experiments. Cells were treated for 24 hours.

Mandatory Visualizations



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